

3-Bromoimidazo[1,2-a]pyridine-7-carboxylic acid molecular weight

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Compound of Interest

Compound Name: 3-Bromoimidazo[1,2-a]pyridine-7-carboxylic acid

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An In-depth Technical Guide to the Molecular Weight of **3-Bromoimidazo[1,2-a]pyridine-7-carboxylic acid**

This technical guide provides a detailed breakdown of the molecular weight of **3-Bromoimidazo[1,2-a]pyridine-7-carboxylic acid**, a crucial parameter for researchers, scientists, and professionals in the field of drug development and chemical synthesis. Understanding the precise molecular weight is fundamental for accurate compound quantification, reaction stoichiometry, and the interpretation of analytical data.

Molecular Formula and Structure

The chemical structure of **3-Bromoimidazo[1,2-a]pyridine-7-carboxylic acid** consists of a fused imidazo[1,2-a]pyridine ring system, substituted with a bromine atom at the 3-position and a carboxylic acid group at the 7-position. Based on this structure, the molecular formula is determined to be $C_8H_5BrN_2O_2$.

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the molecular formula and the standard atomic weights of the constituent elements.

Atomic Composition

The first step is to identify the number of atoms of each element present in the molecule.

Element	Symbol	Number of Atoms
Carbon	C	8
Hydrogen	H	5
Bromine	Br	1
Nitrogen	N	2
Oxygen	O	2

Standard Atomic Weights

The standard atomic weights of the elements, as recommended by the International Union of Pure and Applied Chemistry (IUPAC), are used for the calculation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Element	Symbol	Standard Atomic Weight (g/mol)
Carbon	C	12.011
Hydrogen	H	1.008
Bromine	Br	79.904 [1] [11] [12] [13]
Nitrogen	N	14.007 [3] [9] [14] [15]
Oxygen	O	15.999 [6] [7] [16] [17]

Molecular Weight Calculation

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and summing the results.

Element	Number of Atoms	×	Atomic Weight (g/mol)	=	Total Weight (g/mol)
Carbon	8	×	12.011	=	96.088
Hydrogen	5	×	1.008	=	5.040
Bromine	1	×	79.904	=	79.904
Nitrogen	2	×	14.007	=	28.014
Oxygen	2	×	15.999	=	31.998
Total			241.044		

The calculated molecular weight of **3-Bromoimidazo[1,2-a]pyridine-7-carboxylic acid** is 241.044 g/mol. This value is consistent with the molecular weights of isomeric compounds such as 5-Bromoimidazo[1,2-a]pyridine-2-carboxylic acid, 6-Bromoimidazo[1,2-a]pyridine-3-carboxylic acid, and 7-bromoimidazo[1,2-a]pyridine-3-carboxylic acid, which all have the same molecular formula of $C_8H_5BrN_2O_2$ and a reported molecular weight of approximately 241.04 g/mol. [\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Experimental Verification

The theoretical molecular weight can be experimentally verified using mass spectrometry. In a mass spectrum, the compound would be expected to show a molecular ion peak (M^+) or a protonated molecular ion peak ($[M+H]^+$) corresponding to its mass-to-charge ratio (m/z). Due to the presence of bromine, which has two major isotopes (^{79}Br and ^{81}Br) in an approximate 1:1 ratio, the mass spectrum will exhibit a characteristic isotopic pattern with two major peaks of nearly equal intensity separated by 2 Da.[\[1\]](#)

Workflow for Molecular Weight Determination

The following diagram illustrates the logical workflow for calculating the molecular weight of a chemical compound.



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Caption: Workflow for calculating the molecular weight.

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